

U-74389G: A Technical Guide to its Antioxidant Properties

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Compound of Interest

Compound Name: U-74389G

Cat. No.: B1209883

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Executive Summary

U-74389G, a 21-aminosteroid of the lazaroid class of compounds, is a potent inhibitor of iron-dependent lipid peroxidation. This document provides a comprehensive technical overview of the antioxidant properties of **U-74389G**, detailing its mechanism of action, quantitative effects on oxidative stress biomarkers, and the experimental protocols used for its evaluation. **U-74389G** has demonstrated significant efficacy in various preclinical models of oxidative stress, including ischemia-reperfusion injury and traumatic brain injury. Its primary antioxidant action is attributed to the scavenging of lipid peroxyl radicals and stabilization of cell membranes. While its direct effects on key antioxidant signaling pathways such as Nrf2 and MAPK have not been fully elucidated, its established role in mitigating lipid peroxidation makes it a compound of continued interest in the development of therapies for oxidative stress-related pathologies.

Chemical Structure

Chemical Name: 21-[4-(2,6-di-1-pyrrolidinyl-4-pyrimidinyl)-1-piperazinyl]-16alpha-methylpregna-1,4,9(11)-triene-3,20-dione monomethanesulfonate

Molecular Formula: $C_{39}H_{54}N_6O_2 \cdot CH_4O_3S$

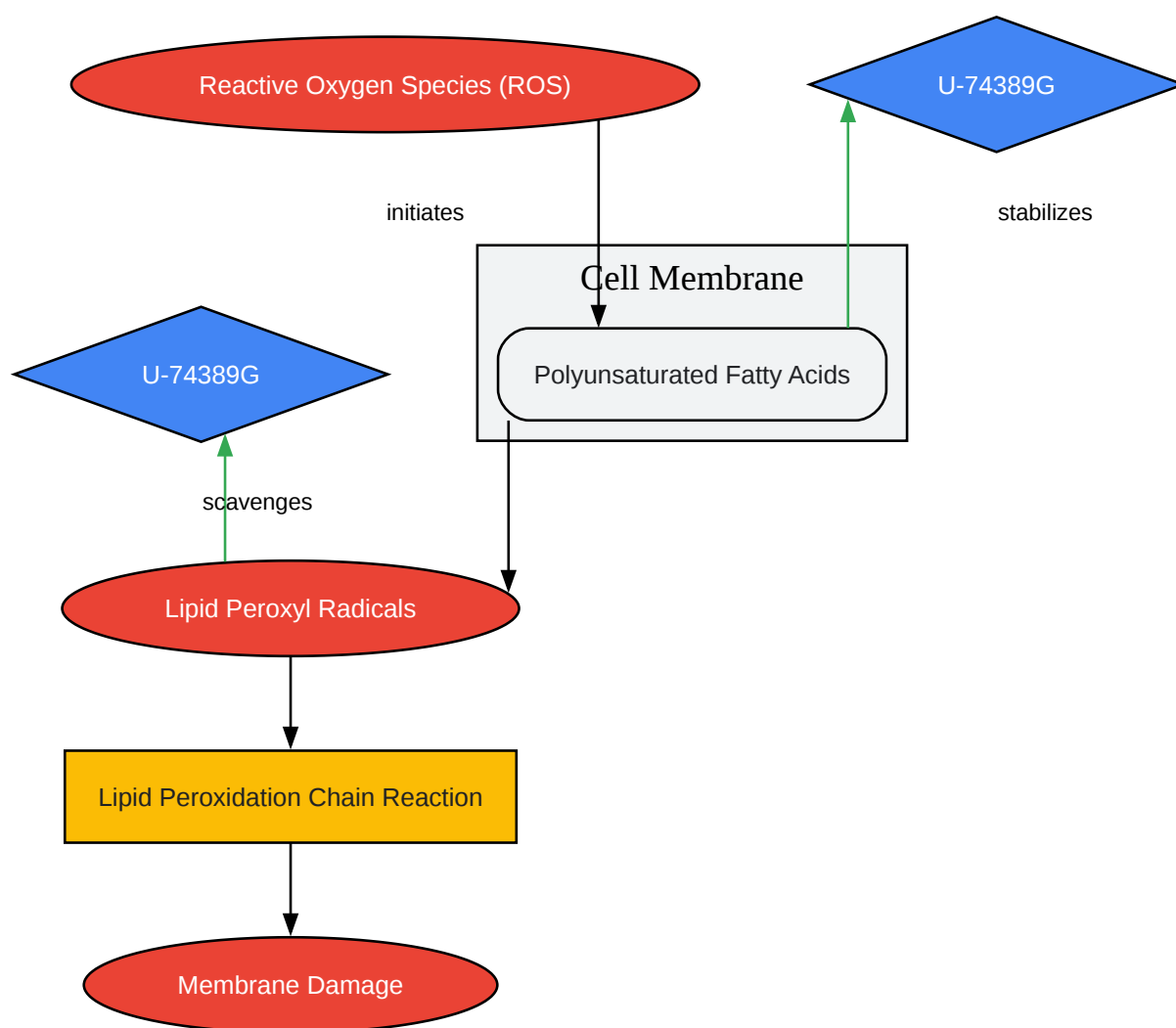
Molecular Weight: 726.9 g/mol

Mechanism of Antioxidant Action

U-74389G exerts its antioxidant effects primarily through the inhibition of lipid peroxidation, a key process in cellular injury induced by oxidative stress. Its mechanism involves two principal actions:

- **Radical Scavenging:** **U-74389G** directly scavenges lipid peroxy radicals, thereby terminating the chain reaction of lipid peroxidation.
- **Membrane Stabilization:** The lipophilic nature of **U-74389G** allows it to intercalate into cellular membranes. This integration decreases membrane fluidity, making the lipid bilayer less susceptible to oxidative attack and the propagation of lipid peroxidation.

The antioxidant activity of **U-74389G** is particularly effective against iron-dependent lipid peroxidation and has also been shown to inhibit arachidonic acid-induced lipid peroxidation.



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Caption: Mechanism of **U-74389G** in inhibiting lipid peroxidation.

Quantitative Data on Antioxidant Effects

The antioxidant efficacy of **U-74389G** has been quantified in several studies, demonstrating its ability to modulate various biomarkers of oxidative stress.

Table 1: Effect of **U-74389G** on Markers of Lipid Peroxidation

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